

# Handling, storage, and safety guidelines for Butyrolactone II

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## Compound of Interest

Compound Name: Butyrolactone II

Cat. No.: B8136551

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## Application Notes and Protocols for Butyrolactone II

### Disclaimer

Important: The following application notes and protocols are based on general laboratory safety principles and data available for the structurally related compound,  $\gamma$ -butyrolactone (GBL), due to the limited specific safety information for **Butyrolactone II**. **Butyrolactone II** is a distinct chemical entity, and while the provided guidelines are based on the best available analogous data, they must be supplemented by a thorough, compound-specific risk assessment conducted by qualified personnel before handling. Researchers, scientists, and drug development professionals must exercise caution and adhere to all institutional and regulatory safety standards.

### Introduction

**Butyrolactone II** is a butenolide fungal metabolite found in *Aspergillus terreus*. It has demonstrated activity as a radical scavenger and an inhibitor of enzymes such as 5-lipoxygenase and  $\alpha$ -glucosidase, making it a compound of interest in drug discovery and development. These application notes provide essential guidelines for the safe handling, storage, and use of **Butyrolactone II** in a research laboratory setting.

### Physical and Chemical Properties

Limited specific data is available for **Butyrolactone II**. The following table summarizes known properties and includes data for  $\gamma$ -butyrolactone (GBL) for reference.

Property	Butyrolactone II	$\gamma$ -Butyrolactone (GBL) - For Reference
Appearance	Solid	Colorless oily liquid[1]
Molecular Formula	C <sub>19</sub> H <sub>16</sub> O <sub>7</sub>	C <sub>4</sub> H <sub>6</sub> O <sub>2</sub> [2][3]
Molecular Weight	356.3 g/mol	86.09 g/mol [2][3]
Boiling Point	Not available	204-206 °C[4]
Melting Point	Not available	-43.5 °C[4]
Flash Point	Not available	98 °C (closed cup)[1]
Solubility	Soluble in DMSO	Miscible with water, alcohols, ketones, esters, and aromatic hydrocarbons.[4]
Storage Temperature	-20°C	Recommended storage at 4°C or room temperature in a cool, dry place.[5][6]

## Safety and Hazard Information

The toxicological properties of **Butyrolactone II** have not been fully investigated. Based on data for GBL, related lactones may cause serious eye damage, and may be harmful if swallowed or inhaled, potentially causing drowsiness or dizziness.[2][7]

Hazard Pictograms (Based on GHS classification for GBL):

- GHS05: Corrosion
- GHS07: Exclamation Mark

Signal Word (Based on GHS classification for GBL): Danger[2][7]

Hazard Statements (Based on GHS classification for GBL):

- H302: Harmful if swallowed.[\[2\]](#)[\[7\]](#)[\[8\]](#)
- H318: Causes serious eye damage.[\[2\]](#)[\[7\]](#)[\[8\]](#)
- H336: May cause drowsiness or dizziness.[\[2\]](#)[\[7\]](#)[\[8\]](#)

## Handling and Storage Protocols

### Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is critical. The following table outlines recommended PPE for various scenarios, based on guidelines for handling hazardous laboratory chemicals.

Scenario	Eye/Face Protection	Skin Protection	Respiratory Protection
Routine Handling & Dispensing	Chemical splash goggles.	Appropriate protective gloves (e.g., Butyl rubber) and a lab coat. <a href="#">[5]</a>	Use in a well-ventilated area or under a chemical fume hood. <a href="#">[9]</a>
Spill Cleanup	Chemical splash goggles and face shield.	Chemical-resistant gloves, boots, and apron or coveralls.	A NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced. <a href="#">[9]</a>
Emergency (e.g., large spill, fire)	Chemical splash goggles and face shield.	Full chemical-resistant suit.	Self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH approved or equivalent. <a href="#">[9]</a>

## Safe Handling Procedures

- Always work in a well-ventilated area, preferably within a certified chemical fume hood.[9]
- Avoid contact with eyes, skin, and clothing.[2][9]
- Wash hands and any exposed skin thoroughly after handling.[8][9]
- Do not eat, drink, or smoke in areas where **Butyrolactone II** is handled or stored.[2]
- Keep the container tightly closed when not in use.[2][9]

## Storage Conditions

- Store **Butyrolactone II** at -20°C in a tightly sealed container.
- Store in a dry, well-ventilated place away from incompatible materials such as strong acids, bases, and oxidizing agents.[8]
- The storage area should be secure and accessible only to authorized personnel.

## Experimental Protocols

The following are generalized protocols. Specific experimental conditions may require modifications, which should be detailed in your laboratory's standard operating procedures (SOPs).

## Preparation of Stock Solutions

- Pre-Experiment Setup:
  - Ensure all necessary PPE is worn correctly.
  - Prepare the workspace within a chemical fume hood.
  - Have spill cleanup materials readily available.
- Procedure:
  - Allow the **Butyrolactone II** container to equilibrate to room temperature before opening to prevent condensation.

- Weigh the required amount of solid **Butyrolactone II** using a calibrated analytical balance.
- Slowly add the desired solvent (e.g., DMSO) to the solid to achieve the target concentration.
- Cap the vial and vortex or sonicate until the solid is completely dissolved.
- Post-Procedure:
  - Label the stock solution vial clearly with the compound name, concentration, solvent, and date of preparation.
  - Store the stock solution at -20°C or as recommended for stability.
  - Clean all equipment and the work area thoroughly.
  - Dispose of any waste according to institutional and local regulations.

## Emergency Procedures

### Spill Response

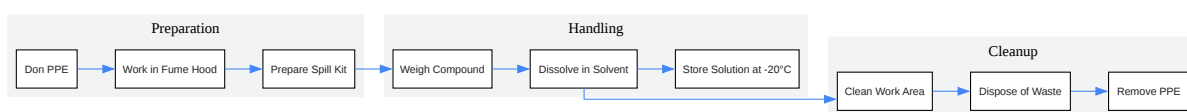
- Small Spills:
  - Evacuate the immediate area.
  - Wear appropriate PPE, including respiratory protection if necessary.
  - Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).
  - Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[\[10\]](#)
  - Clean the spill area with a suitable solvent, followed by soap and water.
- Large Spills:
  - Evacuate the laboratory and alert personnel in adjacent areas.

- Contact your institution's emergency response team immediately.
- Prevent the spill from entering drains or waterways.[7]

## First Aid Measures

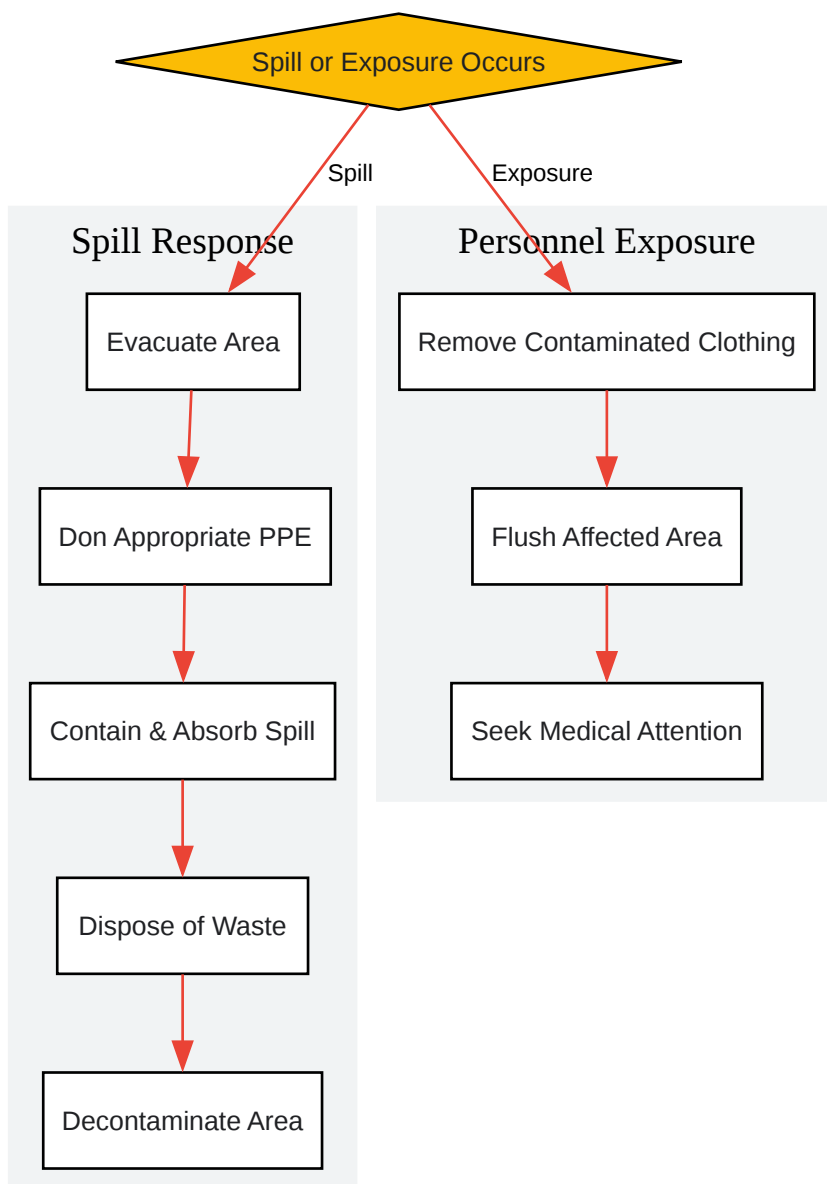
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2]
- Skin Contact: Remove contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.[9]
- Inhalation: Move the affected person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[9]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[9]

## Visualizations



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Caption: Standard workflow for handling **Butyrolactone II**.



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Caption: Emergency response flowchart for spills or exposure.

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- To cite this document: BenchChem. [Handling, storage, and safety guidelines for Butyrolactone II]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8136551#handling-storage-and-safety-guidelines-for-butyrolactone-ii]

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